

Application Notes and Protocols for the Analysis of 3-Anilinopropionitrile

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Compound of Interest

Compound Name: 3-Anilinopropionitrile

Cat. No.: B089847

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This document provides detailed application notes and experimental protocols for the quantitative analysis of **3-Anilinopropionitrile** in various sample matrices using High-Performance Liquid Chromatography (HPLC) with UV detection and Gas Chromatography-Mass Spectrometry (GC-MS). These methods are intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

High-Performance Liquid Chromatography (HPLC) Method

This method is suitable for the quantification of **3-Anilinopropionitrile** in solution-based samples, such as reaction mixtures or formulation buffers. The protocol is based on reversed-phase chromatography, which separates compounds based on their hydrophobicity.

Experimental Protocol: HPLC-UV

a. Sample Preparation:

- Accurately weigh and dissolve the **3-Anilinopropionitrile** reference standard in the mobile phase to prepare a stock solution of known concentration (e.g., 1 mg/mL).
- Prepare a series of calibration standards by serially diluting the stock solution with the mobile phase to cover the desired concentration range.

- For unknown samples, dissolve an accurately weighed amount of the sample in the mobile phase. If necessary, filter the sample through a 0.45 µm syringe filter to remove particulate matter before injection.

b. Instrumentation and Conditions:

Parameter	Condition
HPLC System	A standard HPLC system equipped with a UV-Vis detector.
Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
Mobile Phase	Isocratic mixture of Acetonitrile and Water (e.g., 60:40 v/v).
Flow Rate	1.0 mL/min.
Column Temperature	30 °C.
Detection Wavelength	254 nm.
Injection Volume	10 µL.
Run Time	Approximately 10 minutes.

c. Data Analysis:

- Construct a calibration curve by plotting the peak area of the **3-Anilinopropionitrile** standards against their known concentrations.
- Perform a linear regression analysis on the calibration curve to obtain the equation of the line and the correlation coefficient (R^2).
- Quantify the amount of **3-Anilinopropionitrile** in the unknown samples by interpolating their peak areas on the calibration curve.

Quantitative Data Summary: HPLC-UV

The following table summarizes the expected performance characteristics of the HPLC-UV method for the analysis of **3-Anilinopropionitrile**.

Parameter	Typical Value
Retention Time	3 - 5 minutes
Linearity (R^2)	> 0.999
Limit of Detection (LOD)	0.1 μ g/mL
Limit of Quantification (LOQ)	0.5 μ g/mL
Precision (%RSD)	< 2%
Accuracy (Recovery)	98 - 102%

Gas Chromatography-Mass Spectrometry (GC-MS) Method

This GC-MS method is suitable for the identification and quantification of **3-Anilinopropionitrile** in complex matrices, offering high selectivity and sensitivity. A direct injection method without derivatization is proposed for simplicity and efficiency.

Experimental Protocol: GC-MS

a. Sample Preparation:

- Prepare a stock solution of **3-Anilinopropionitrile** reference standard in a suitable solvent such as ethyl acetate or dichloromethane (e.g., 1 mg/mL).
- Create calibration standards by serially diluting the stock solution.
- For solid samples, perform a solvent extraction using ethyl acetate or dichloromethane. For liquid samples, a liquid-liquid extraction may be necessary to isolate the analyte.
- Concentrate the extract if necessary and bring it to a known final volume with the chosen solvent.

b. Instrumentation and Conditions:

Parameter	Condition
GC-MS System	A standard GC-MS system.
Column	A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness).
Injector Temperature	250 °C.
Injection Mode	Splitless (or split, depending on concentration).
Injection Volume	1 μ L.
Oven Temperature Program	Initial temperature of 80 °C, hold for 2 minutes, then ramp at 15 °C/min to 280 °C, hold for 5 minutes.
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min.
MS Transfer Line Temp	280 °C.
Ion Source Temperature	230 °C.
Ionization Mode	Electron Ionization (EI) at 70 eV.
Mass Scan Range	m/z 40-400.
Acquisition Mode	Full Scan for identification and Selected Ion Monitoring (SIM) for quantification.

c. Data Analysis:

- Identify **3-Anilinopropionitrile** in the sample chromatogram by comparing its retention time and mass spectrum with that of the reference standard. Key mass fragments for **3-anilinopropionitrile** include its molecular ion and other characteristic fragments.
- For quantification using SIM mode, create a calibration curve by plotting the peak area of a characteristic ion (e.g., m/z 146, 105) against the concentration of the standards.

- Calculate the concentration of **3-Anilinopropionitrile** in the samples based on the calibration curve.

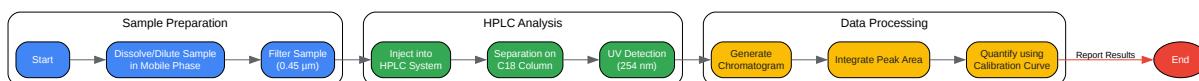
Quantitative Data Summary: GC-MS

The following table presents the expected performance characteristics for the GC-MS analysis of **3-Anilinopropionitrile**.

Parameter	Typical Value
Retention Time	8 - 12 minutes
Linearity (R^2)	> 0.998
Limit of Detection (LOD)	10 ng/mL
Limit of Quantification (LOQ)	50 ng/mL
Precision (%RSD)	< 5%
Accuracy (Recovery)	95 - 105%

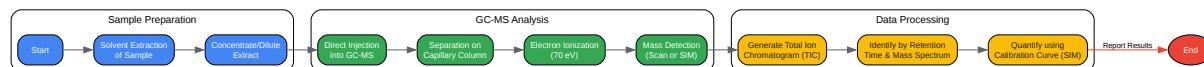
Visualizations

Experimental Workflows



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Caption: HPLC-UV experimental workflow for **3-Anilinopropionitrile** analysis.

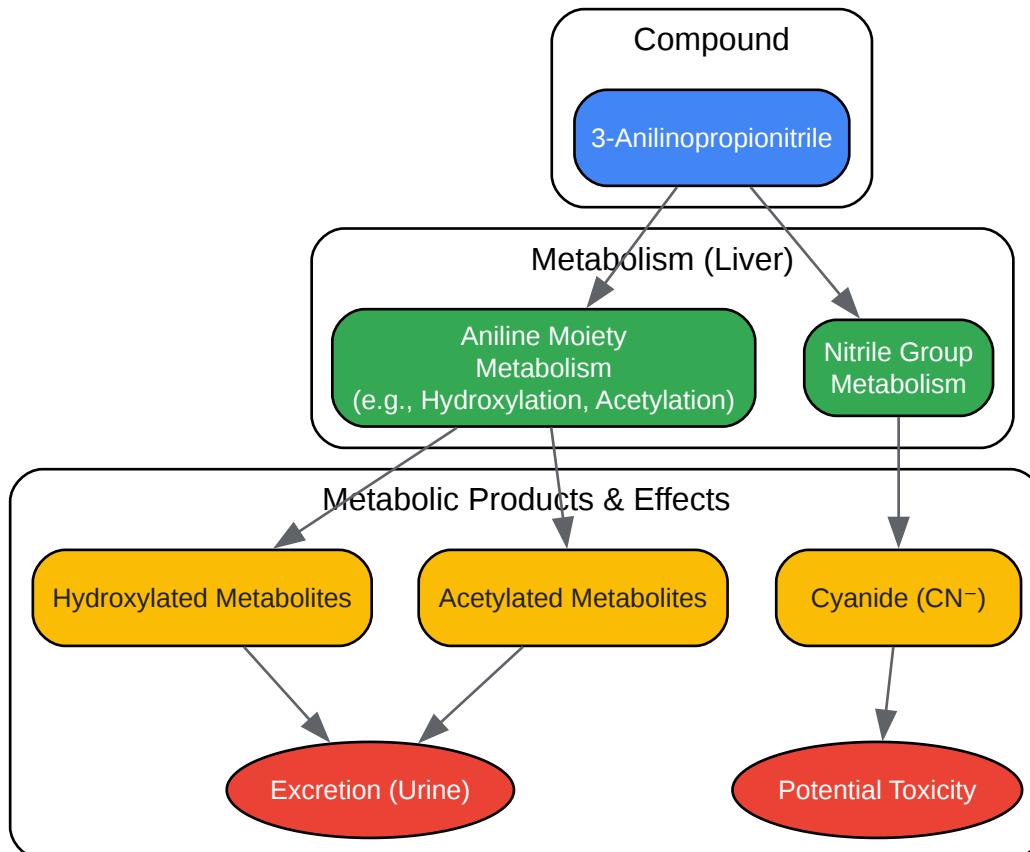


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Caption: GC-MS experimental workflow for **3-Anilinopropionitrile** analysis.

Metabolic Pathway

The metabolic fate of **3-Anilinopropionitrile** is anticipated to involve pathways similar to those of aniline and aliphatic nitriles. The aniline moiety can undergo metabolic activation in the liver, while the nitrile group can potentially be metabolized to release cyanide.



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Caption: Potential metabolic pathways of **3-Anilinopropionitrile**.

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